

An In-depth Technical Guide to 5-Methyl-3-nitro-1H-pyrazole

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 5-Methyl-3-nitro-1h-pyrazole

CAS No.: 34334-96-8

Cat. No.: B116685

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For Researchers, Scientists, and Drug Development Professionals

Abstract

5-Methyl-3-nitro-1H-pyrazole is a heterocyclic aromatic organic compound. This technical guide provides a comprehensive overview of its fundamental chemical properties, including its molecular formula and weight. While extensive research exists on the biological activities of various pyrazole derivatives, specific data on the pharmacological effects and signaling pathways of **5-Methyl-3-nitro-1H-pyrazole** is not readily available in current scientific literature. This document summarizes the known chemical data and outlines a general synthetic approach based on established methods for nitropyrazole synthesis.

Core Molecular Information

The fundamental properties of **5-Methyl-3-nitro-1H-pyrazole** are summarized in the table below, providing a clear reference for its molecular characteristics.

Property	Value	Reference(s)
Molecular Formula	C4H5N3O2	[1]
Molecular Weight	127.10 g/mol	[1]
IUPAC Name	5-methyl-3-nitro-1H-pyrazole	[1]
Synonyms	3-methyl-5-nitro-1H-pyrazole, 3-Nitro-5-methylpyrazole	[1]
CAS Number	34334-96-8	[1][2]

Synthesis of Nitropyrazoles: An Experimental Overview

While a specific, detailed experimental protocol for the synthesis of **5-Methyl-3-nitro-1H-pyrazole** is not extensively documented, a general methodology can be inferred from the synthesis of related nitropyrazole compounds. The synthesis of nitropyrazoles typically involves the nitration of a pyrazole precursor.

General Experimental Protocol for Nitration of Pyrazoles:

This protocol is a generalized representation and may require optimization for the specific synthesis of **5-Methyl-3-nitro-1H-pyrazole**.

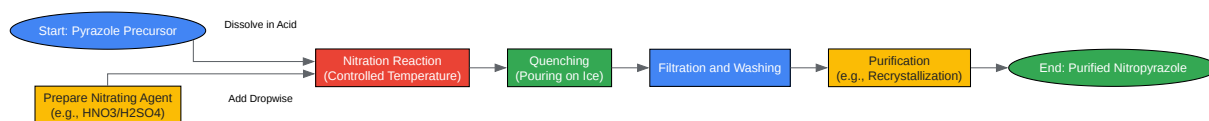
- **Preparation of the Nitrating Agent:** A mixture of concentrated nitric acid and concentrated sulfuric acid is a common nitrating agent. The acids should be mixed cautiously in an ice bath to control the exothermic reaction.
- **Dissolution of the Starting Material:** The pyrazole precursor, in this case, 5-methyl-1H-pyrazole, is dissolved in a suitable solvent, which is often the concentrated sulfuric acid from the nitrating mixture.
- **Nitration Reaction:** The nitrating mixture is added dropwise to the solution of the pyrazole precursor while maintaining a low temperature with an ice bath. The reaction mixture is then

stirred for a specific duration, which can range from several hours to overnight, to ensure the completion of the reaction.

- **Quenching and Precipitation:** The reaction mixture is carefully poured over crushed ice. This step quenches the reaction and precipitates the nitrated product.
- **Isolation and Purification:** The solid precipitate is collected by filtration, washed with cold water to remove any remaining acid, and then dried. Further purification can be achieved by recrystallization from a suitable solvent, such as ethanol or an ethanol/water mixture.

Logical Workflow for Nitropyrazole Synthesis

The following diagram illustrates a generalized workflow for the synthesis of nitropyrazoles, a common class of reactions for producing compounds like **5-Methyl-3-nitro-1H-pyrazole**.



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A generalized workflow for the synthesis of nitropyrazoles.

Biological Activity and Signaling Pathways

Extensive searches of scientific literature and patent databases did not yield specific information regarding the biological activity, mechanism of action, or involvement in any signaling pathways for **5-Methyl-3-nitro-1H-pyrazole**. While the broader class of pyrazole derivatives is known to exhibit a wide range of pharmacological activities, including anti-inflammatory, antimicrobial, and anticancer effects, these properties have not been specifically attributed to **5-Methyl-3-nitro-1H-pyrazole** in the available literature.^{[3][4][5][6][7][8][9]}

Researchers and drug development professionals are encouraged to consider this compound as a novel entity for biological screening programs to explore its potential therapeutic

applications.

Conclusion

5-Methyl-3-nitro-1H-pyrazole is a well-characterized small molecule with a defined molecular weight and formula. While general synthetic routes for its preparation can be derived from the broader chemistry of nitropyrazoles, there is a notable absence of published data on its biological effects. This presents an opportunity for new research to investigate the pharmacological profile of this compound and to determine if it possesses any of the valuable therapeutic properties observed in other members of the pyrazole family.

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- To cite this document: BenchChem. [An In-depth Technical Guide to 5-Methyl-3-nitro-1H-pyrazole]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b116685/docs#an-in-depth-technical-guide-to-5-methyl-3-nitro-1h-pyrazole\]](https://www.benchchem.com/product/b116685/docs#an-in-depth-technical-guide-to-5-methyl-3-nitro-1h-pyrazole)

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